

Hexane-d14 CAS number and molecular weight

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Compound of Interest

Compound Name: Hexane-d14

Cat. No.: B166359

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Technical Data Sheet: Hexane-d14

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides core identification and property data for **Hexane-d14**, a deuterated form of n-hexane. The information is presented to support its use in various research and development applications.

Compound Identification and Properties

Hexane-d14 is the isotopically substituted form of n-hexane where all fourteen hydrogen atoms have been replaced with deuterium, a stable isotope of hydrogen.^[1] This substitution makes it a valuable solvent in applications such as nuclear magnetic resonance (NMR) spectroscopy, as it minimizes interference from hydrogen signals.^[1] Its chemical formula is C₆D₁₄.^{[2][3][4]}

The key quantitative identifiers for **Hexane-d14** are summarized in the table below for easy reference.

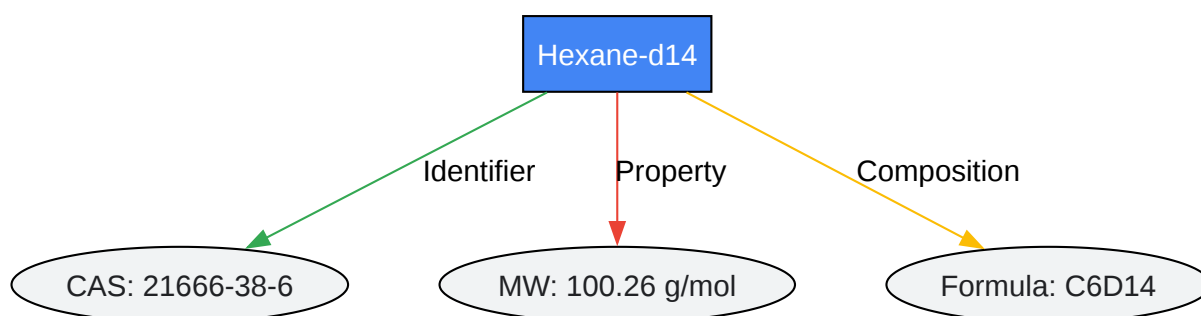
Property	Value
CAS Number	21666-38-6[1][2][3][5]
Molecular Weight	100.26 g/mol [2][5][6]
Molecular Formula	C ₆ D ₁₄ [2][3][4]
Synonyms	Tetradecadeuterohexane[2]
Linear Formula	CD ₃ (CD ₂) ₄ CD ₃

Methodologies and Protocols

Detailed experimental protocols for the determination of fundamental physical constants like the CAS number and molecular weight are established by international standards organizations. The CAS number is a unique identifier assigned by the Chemical Abstracts Service (CAS), a division of the American Chemical Society. The molecular weight is calculated based on the atomic weights of the constituent isotopes. As this document serves as a reference for established data, detailed experimental workflows for these determinations are beyond its scope. Similarly, signaling pathway diagrams are not applicable to the physicochemical properties of this compound.

Data Visualization

The following diagram illustrates the core identifiers for **Hexane-d14**.



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Core Identifiers of **Hexane-d14****Need Custom Synthesis?**

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References

- 1. CAS 21666-38-6: n-Hexane-d{14} | CymitQuimica [cymitquimica.com]
- 2. scbt.com [scbt.com]
- 3. Hexane-d14 [webbook.nist.gov]
- 4. N-HEXANE-D14 | 21666-38-6 [chemicalbook.com]
- 5. Hexane-d14 | C6H14 | CID 140854 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. n-Hexane-d14, for NMR, 99+ atom % D 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- To cite this document: BenchChem. [Hexane-d14 CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166359#hexane-d14-cas-number-and-molecular-weight]

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